

An In-depth Technical Guide to the Chemical Structure and Properties of Glyphosate

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Compound of Interest

Compound Name: *Herbicidal agent 1*

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Introduction

Glyphosate, chemically known as N-(phosphonomethyl)glycine, is a broad-spectrum systemic herbicide and crop desiccant.^[1] It is an organophosphorus compound, specifically a phosphonate.^[1] First introduced for agricultural use in 1974 by Monsanto under the trade name Roundup, it has become one of the most widely used herbicides globally.^[1] Its efficacy stems from its ability to inhibit a key enzyme in the shikimate pathway, which is essential for the synthesis of aromatic amino acids in plants and some microorganisms.^{[1][2][3]} This pathway is absent in animals, which is a primary reason for its relatively low direct toxicity to mammals.^{[1][4][5]}

This guide provides a comprehensive overview of the chemical structure, physicochemical properties, mode of action, toxicological profile, and environmental fate of glyphosate. It also includes a representative experimental protocol for evaluating its herbicidal efficacy.

Chemical Structure and Physicochemical Properties

Glyphosate is an aminophosphonic acid and a derivative of the amino acid glycine.[1] The molecule possesses both a phosphonic acid and a carboxylic acid moiety, as well as an amine group.[1] This structure allows it to exist as a series of rapidly interchanging zwitterions depending on the pH of the solution.[1][6] For commercial formulations, glyphosate is typically converted into a salt, such as an isopropylamine or potassium salt, to improve its handling and solubility.[1][7]

Chemical Identity

Identifier	Value
IUPAC Name	N-(Phosphonomethyl)glycine
Systematic IUPAC Name	[(Phosphonomethyl)amino]acetic acid
CAS Number	1071-83-6 (free acid)
Molecular Formula	C ₃ H ₈ NO ₅ P
Molecular Weight	169.07 g/mol

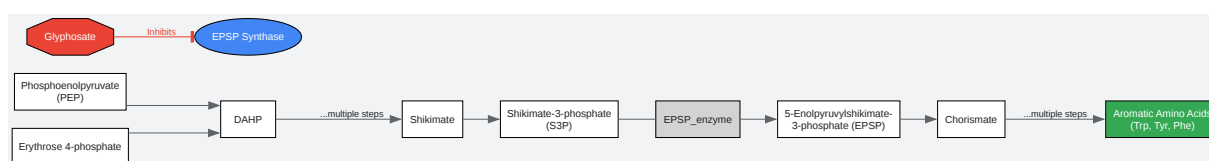
Physicochemical Properties

Property	Value	Reference
Melting Point	200 °C	[8]
Water Solubility	11.6 g/L at 25°C	[9]
Vapor Pressure	Low; non-volatile	[10]
pKa Values	2.0, 2.6, 5.6, 10.6	[1]
LogP (Octanol-Water Partition Coefficient)	<-3.2 at 20°C	[9]

Mode of Action: Inhibition of the Shikimate Pathway

Glyphosate's herbicidal activity is due to its specific inhibition of the enzyme 5-enolpyruvylshikimate-3-phosphate synthase (EPSPS).[1][2][3] This enzyme is a key component of the shikimate pathway, which is responsible for the biosynthesis of the aromatic amino acids phenylalanine, tyrosine, and tryptophan in plants, fungi, and bacteria.[1][2][3][4][5]

The inhibition of EPSPS leads to an accumulation of shikimate in plant tissues, diverting energy and resources from other essential processes.[1] Without the necessary aromatic amino acids for protein synthesis and the production of other crucial secondary metabolites, the plant's growth is halted, and it eventually dies over a period of several days.[1][3] Glyphosate is absorbed through the foliage and translocated throughout the plant, making it effective against actively growing plants.[1][9]



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Caption: Inhibition of the Shikimate Pathway by Glyphosate.

Experimental Protocols: Herbicide Efficacy Dose-Response Study

To determine the efficacy of a herbicide like glyphosate, a dose-response study is a fundamental experimental approach. The following protocol outlines a typical methodology for a greenhouse-based study.

Objective

To determine the median lethal dose (LD50) of glyphosate on a target weed species.

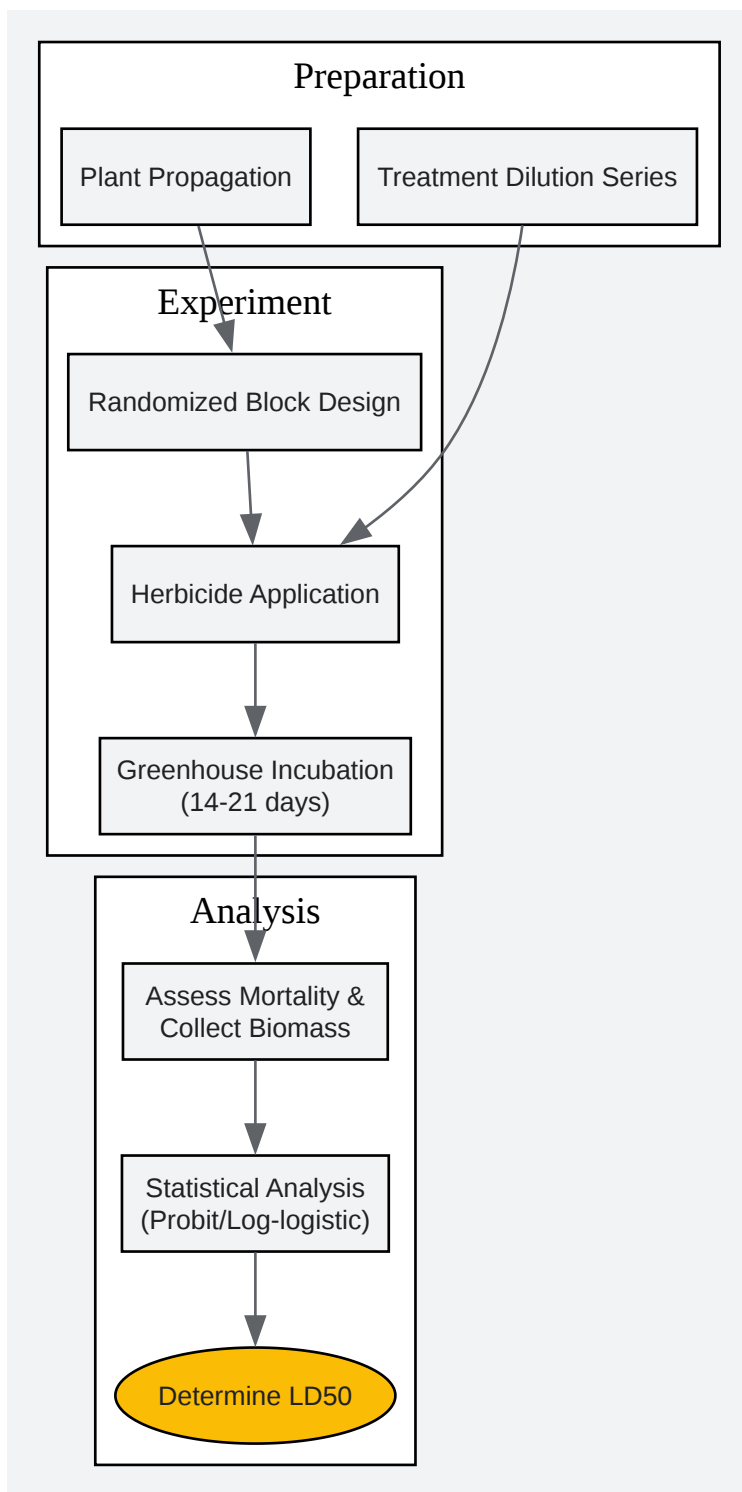
Materials

- Target weed seedlings (e.g., *Amaranthus retroflexus*) at a consistent growth stage (e.g., 4-6 leaf stage).
- Pots filled with a standardized soil mix.

- Glyphosate formulation of known concentration.
- Precision sprayer calibrated to deliver a consistent volume.
- Greenhouse with controlled temperature, humidity, and photoperiod.
- Deionized water for dilutions.
- Appropriate personal protective equipment (PPE).

Methodology

- **Plant Propagation:** Grow the target weed species from seed in pots under controlled greenhouse conditions until they reach the desired growth stage.
- **Treatment Preparation:** Prepare a series of glyphosate dilutions from the stock solution. A logarithmic series of concentrations is typically used to span a range from no effect to complete mortality (e.g., 0, 0.25x, 0.5x, 1x, 2x, 4x the recommended field application rate). An untreated control (water only) is mandatory.
- **Experimental Design:** Arrange the potted plants in a randomized complete block design to minimize the effects of environmental gradients within the greenhouse. Each treatment level should have a sufficient number of replicates (e.g., 4-6 pots per treatment).
- **Herbicide Application:** Apply the prepared glyphosate solutions to the plants using a calibrated sprayer to ensure uniform coverage.
- **Incubation:** Return the treated plants to the greenhouse and maintain them under controlled conditions for the duration of the experiment (typically 14-21 days).
- **Data Collection:** Assess plant mortality and biomass at regular intervals. At the end of the experiment, harvest the above-ground biomass for each plant, dry it in an oven, and record the dry weight.
- **Data Analysis:** Analyze the mortality or biomass reduction data using probit or log-logistic regression to calculate the LD50 value, which is the dose of glyphosate required to kill 50% of the test population.



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Caption: Workflow for a Herbicide Efficacy Dose-Response Study.

Toxicological Profile

Glyphosate is considered to have low to very low acute toxicity in mammals.[1] The primary route of exposure for the general population is through diet, although occupational exposure can occur through inhalation and dermal contact.[3]

Acute Toxicity Data

Species	Route	LD50 (mg/kg body weight)	Toxicity Classification	Reference
Rat	Oral	> 4,320 - 5,000	Low	[1][11][12]
Mouse	Oral	> 10,000	Low	[1][11]
Goat	Oral	3,530	Low	[1][11]
Rabbit	Dermal	> 2,000 - 5,000	Low	[1][11]

Note: Toxicity can vary depending on the specific salt formulation and the presence of surfactants in the commercial product.[13]

Environmental Fate

The environmental persistence and mobility of glyphosate are influenced by soil type and climate conditions.[1]

- **Soil:** Glyphosate strongly adsorbs to soil particles, which generally limits its mobility and leaching into groundwater.[1][10][14] The primary route of dissipation from soil is through microbial degradation, with a typical field half-life of around 47 days, though it can range from two to 197 days.[1][15] The main degradation product is aminomethylphosphonic acid (AMPA), which also strongly adsorbs to soil.[1][15]
- **Water:** If glyphosate reaches surface water, for instance through runoff after a heavy rainfall event shortly after application, it is not readily broken down by water or sunlight.[1][15] It will eventually adsorb to sediments where it undergoes microbial degradation similar to that in soil.[15]
- **Bioaccumulation:** Due to its high water solubility, glyphosate does not bioaccumulate in organisms.[15]

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